

# Essential Safety and Logistics for Handling 3-(4-Hydroxyphenyl)lactate

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## Compound of Interest

Compound Name: 3-(4-Hydroxyphenyl)lactate

Cat. No.: B1241504

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-(4-Hydroxyphenyl)lactate**. Our goal is to furnish you with procedural, step-by-step guidance to ensure safe laboratory practices and to answer your operational questions, solidifying our commitment to being your trusted partner in laboratory safety and chemical handling.

## Hazard Identification and Personal Protective Equipment

**3-(4-Hydroxyphenyl)lactate** is classified as an irritant.<sup>[1][2]</sup> It can cause skin irritation, serious eye irritation, and respiratory irritation.<sup>[1]</sup> Adherence to proper safety protocols is crucial to minimize risk.

Table 1: GHS Hazard Information for **3-(4-Hydroxyphenyl)lactate**<sup>[1][2]</sup>

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation
Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	GHS07	Warning	H335: May cause respiratory irritation

Table 2: Recommended Personal Protective Equipment (PPE)[2][3][4][5][6][7]

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	ANSI Z87.1-rated, chemical splash goggles	Protects eyes from dust particles and splashes.
Hand Protection	Nitrile Gloves	Chemical-resistant, disposable	Prevents skin contact and irritation.
Body Protection	Laboratory Coat	Long-sleeved	Protects skin and clothing from contamination.
Respiratory Protection	NIOSH-approved respirator	Required when engineering controls are insufficient or when handling large quantities of powder.	Prevents inhalation of dust and subsequent respiratory irritation.

## Operational Plan: Step-by-Step Handling Procedures

This section details the procedural steps for the safe handling of **3-(4-Hydroxyphenyl)lactate** in a laboratory setting.

## Preparation and Engineering Controls

- Ventilation: All handling of solid **3-(4-Hydroxyphenyl)lactate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Designated Area: Establish a designated area for handling the compound. This area should be clearly marked and equipped with the necessary safety and cleanup materials.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

## Weighing and Aliquoting the Compound

- Avoid Dust Generation: Handle the solid material carefully to avoid creating dust.[\[2\]](#)
- Weighing Procedure:
  - Place a weigh boat on an analytical balance within the fume hood.
  - Tare the balance.
  - Carefully transfer the desired amount of **3-(4-Hydroxyphenyl)lactate** to the weigh boat using a clean spatula.
  - If preparing a solution, carefully add the weighed solid to the solvent in a suitable container.

## Spill and Emergency Procedures

- Minor Spills:
  - Alert others in the vicinity.
  - Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust.

- Collect the material into a sealed container for disposal.
- Clean the spill area with soap and water.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[2\]](#) Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[2\]](#) Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

## Disposal Plan: Waste Management Protocol

Proper disposal of **3-(4-Hydroxyphenyl)lactate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

### Waste Characterization

Based on available safety data, **3-(4-Hydroxyphenyl)lactate** is not classified as a hazardous waste according to RCRA regulations. However, it should be handled as a chemical waste. Always consult your institution's specific waste disposal guidelines.

### Solid Waste Disposal

- Unused or Contaminated Solid: Collect any unused or contaminated solid **3-(4-Hydroxyphenyl)lactate** in a clearly labeled, sealed container.
- Contaminated Materials: Any materials used to clean up spills (e.g., absorbent pads, paper towels) should also be placed in a sealed container for chemical waste disposal.

### Liquid Waste Disposal

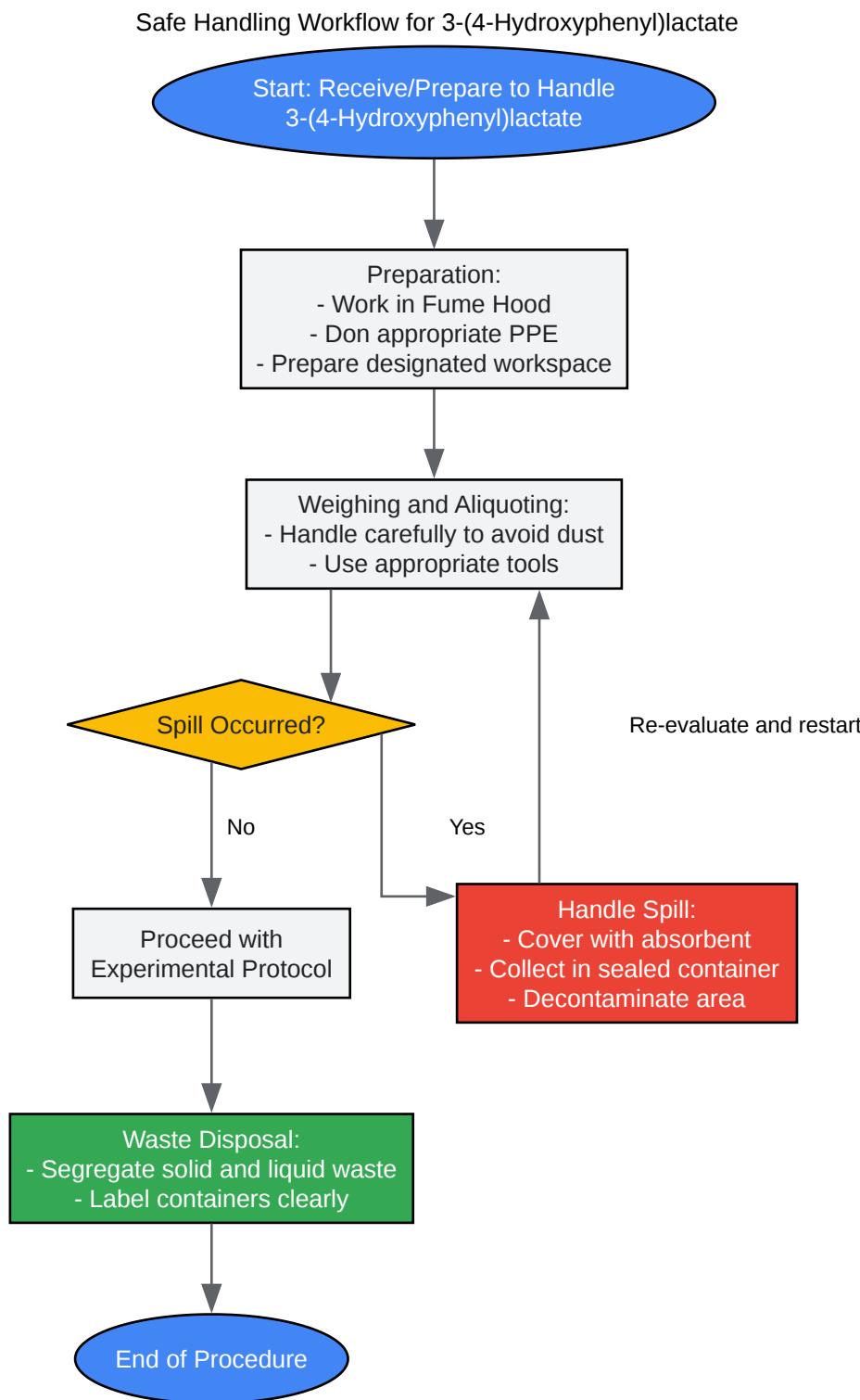
- Solutions: Aqueous solutions of **3-(4-Hydroxyphenyl)lactate** should be collected in a designated, labeled waste container. Do not pour chemical waste down the drain unless specifically permitted by your institution's environmental health and safety department.[\[3\]](#)

## Empty Container Disposal

- Rinsing: Triple-rinse empty containers with a suitable solvent (e.g., water or ethanol).
- Rinsate Collection: Collect the rinsate as chemical waste.
- Final Disposal: Once triple-rinsed, the container can typically be disposed of in the regular trash, after defacing the label.[\[8\]](#)

## Visual Workflow for Safe Handling

The following diagram illustrates the key decision points and steps for safely handling **3-(4-Hydroxyphenyl)lactate**.

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Caption: Workflow for handling **3-(4-Hydroxyphenyl)lactate**.

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